

CCT129202 solubility in DMSO and cell culture media

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Compound of Interest

Compound Name: CCT129202

Cat. No.: B1683943

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Application Notes and Protocols for CCT129202

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility, handling, and cellular effects of **CCT129202**, a potent, ATP-competitive pan-Aurora kinase inhibitor. The provided protocols offer step-by-step guidance for in vitro cell-based assays.

Solubility and Storage

Proper handling and storage of **CCT129202** are crucial for maintaining its biological activity.

Solubility Data:

Solvent	Solubility	Molar Concentration	Notes
DMSO	3 mg/mL	6.03 mM	Use fresh, anhydrous DMSO as it is hygroscopic, and absorbed moisture can reduce solubility. [1]
Water	Insoluble	-	
Ethanol	Insoluble	-	

Stock Solution Preparation (10 mM in DMSO):

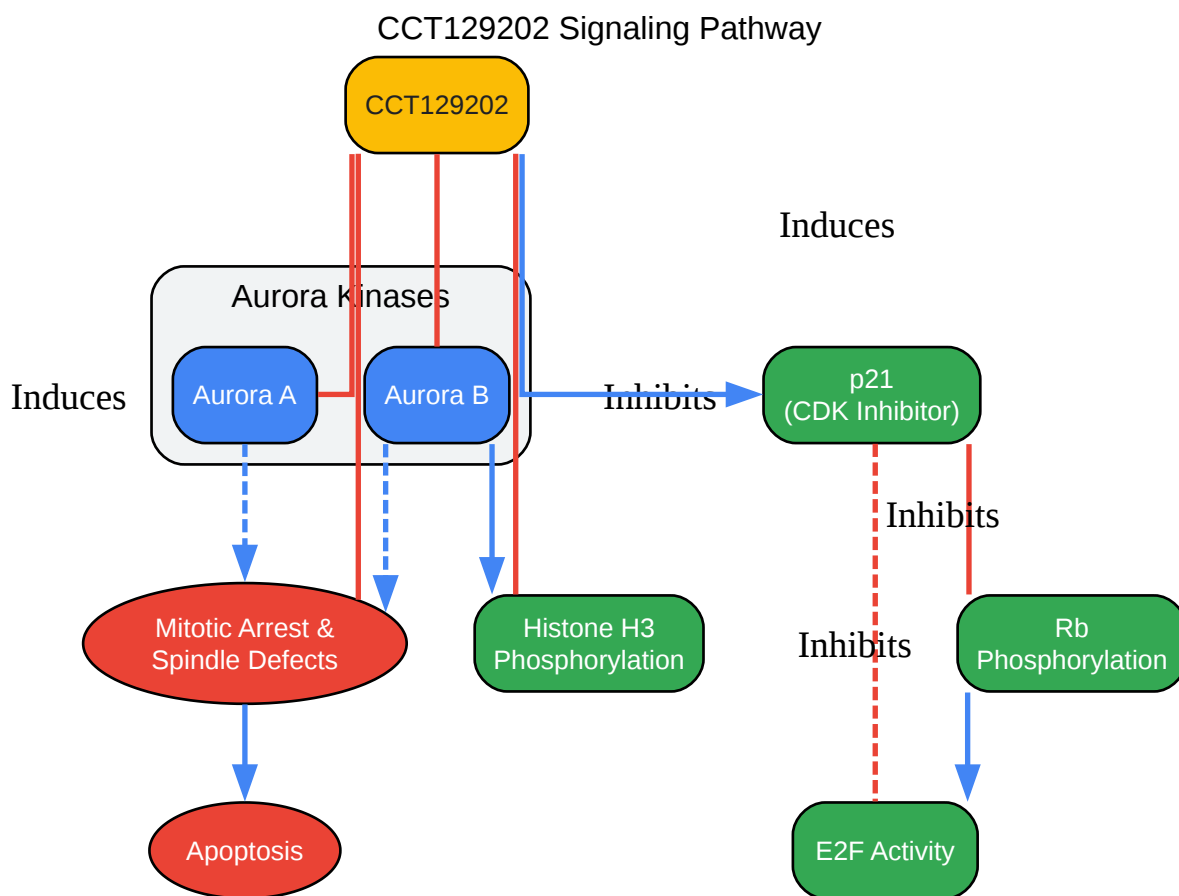
To prepare a 10 mM stock solution of **CCT129202** (Molecular Weight: 497.58 g/mol), add 2.01 mL of fresh DMSO to 1 mg of the compound, or 10.06 mL to 5 mg. Ensure the compound is fully dissolved by vortexing. It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[\[2\]](#)

Storage:

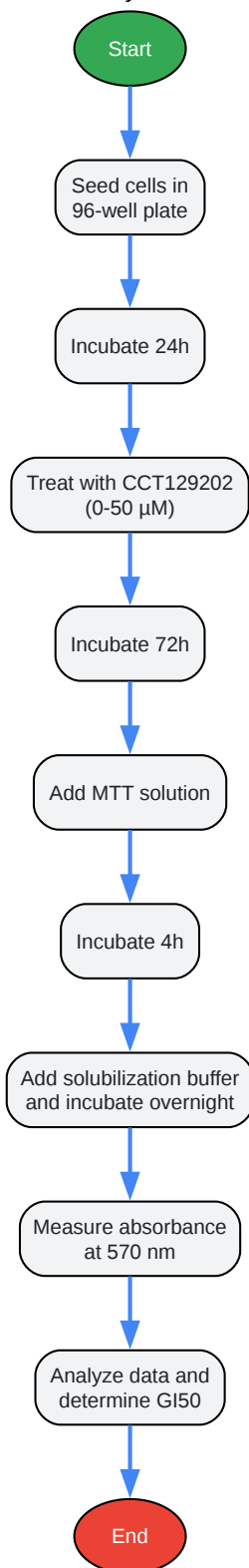
- Solid Compound: Store at -20°C or -80°C.
- DMSO Stock Solution: Store at -20°C for up to one year or at -80°C for up to two years.[\[3\]](#)

Mechanism of Action and Signaling Pathway

CCT129202 is a selective inhibitor of Aurora kinases A, B, and C, which are key regulators of mitosis. Inhibition of these kinases leads to defects in chromosome segregation and cytokinesis, ultimately resulting in apoptosis in cancer cells. The compound has demonstrated high selectivity for Aurora A and B.[\[2\]](#)[\[4\]](#) Specifically, treatment with **CCT129202** has been shown to decrease the phosphorylation of histone H3, a downstream target of Aurora B.[\[2\]](#) Furthermore, **CCT129202** can induce the expression of the cyclin-dependent kinase inhibitor p21, leading to hypophosphorylation of the retinoblastoma (Rb) protein and subsequent inhibition of the E2F transcription factor.[\[3\]](#)



MTT Assay Workflow

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